

A Comparative Guide to Monononadecanoin and Other Monoacylglycerol Standards for Researchers

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Compound of Interest

Compound Name: *Monononadecanoin*

Cat. No.: *B13444868*

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For researchers, scientists, and drug development professionals, the selection of appropriate analytical standards is paramount for achieving accurate and reproducible results. This guide provides a comprehensive comparison of **Monononadecanoin** (MG 19:0) with other commonly used monoacylglycerol (MAG) standards, including Monopalmitin (MG 16:0), Monostearin (MG 18:0), and Monoolein (MG 18:1). This document outlines their physicochemical properties, provides detailed experimental protocols for their analysis, and explores their relevance in biological signaling pathways.

Comparative Analysis of Physicochemical Properties

The selection of a suitable monoacylglycerol standard often depends on its physical and chemical characteristics. **Monononadecanoin**, a saturated monoacylglycerol with a 19-carbon fatty acid chain, serves as an excellent internal standard in many applications due to its rarity in most biological samples. The following table summarizes the key physicochemical properties of **Monononadecanoin** and other common MAG standards.

Property	Monononadecanoic acid (MG 19:0)	Monopalmitin (MG 16:0)	Monostearin (MG 18:0)	Monoolein (MG 18:1)
Molecular Formula	C ₂₂ H ₄₄ O ₄	C ₁₉ H ₃₈ O ₄	C ₂₁ H ₄₂ O ₄	C ₂₁ H ₄₀ O ₄
Molecular Weight	372.58 g/mol	330.51 g/mol	358.56 g/mol	356.54 g/mol
Melting Point	Not specified	73-77 °C	56-58 °C	35-38.5 °C
Appearance	Not specified	White to almost white powder/crystal	White or yellowish waxy solid	White powder; pale yellow viscous oily liquid; yellow oil or soft solid
Solubility in Water	Insoluble	Practically insoluble	Insoluble, but can be dispersed in hot water	Insoluble
Solubility in Organic Solvents	Not specified	Soluble in organic solvents such as ethanol and chloroform	Soluble in hot ethanol, ether, chloroform, hot acetone, mineral oil, and fixed oils	Soluble in various organic solvents
Purity (Typical)	>99%	≥95% (GC)	Not specified	Not specified
Storage	Freezer	≤ -10 °C	Store in freezer, under -20°C	-20°C

Experimental Protocols for Comparative Analysis

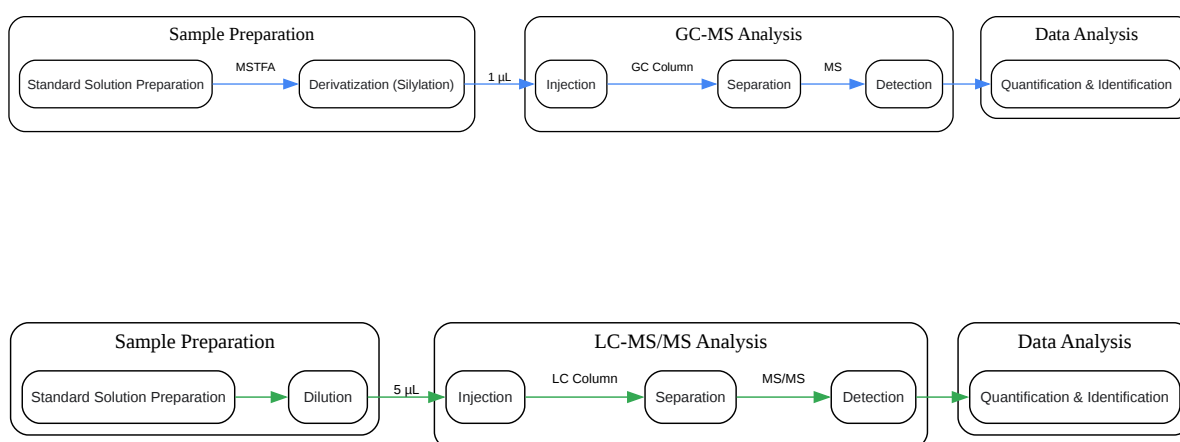
Accurate quantification and identification of monoacylglycerols require robust analytical methods. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are two of the most powerful techniques employed for this purpose.

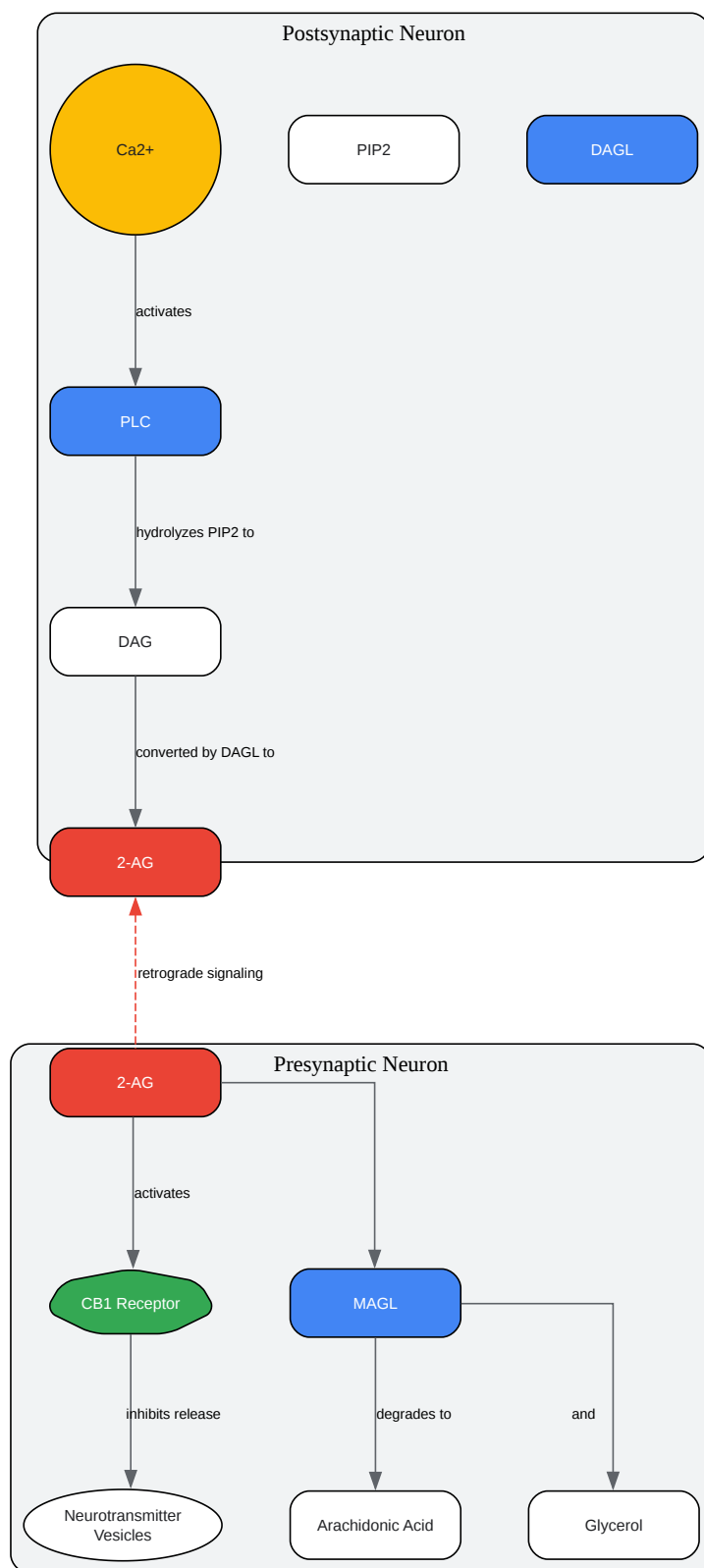
Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis of Monoacylglycerols

GC-MS is a widely used technique for the analysis of volatile and thermally stable compounds. As monoacylglycerols are not inherently volatile, a derivatization step is necessary to convert them into more volatile forms. Silylation is a common derivatization technique for this purpose.

Experimental Workflow for GC-MS Analysis





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